

protocol for synthesizing Dihydroevocarpine in the lab

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Compound of Interest

Compound Name: *Dihydroevocarpine*

Cat. No.: *B119218*

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Application Notes: Dihydroevocarpine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the known chemical properties, biological activities, and safety information for **Dihydroevocarpine**. While a detailed laboratory synthesis protocol is not publicly available in the reviewed literature, this document offers valuable information for research and drug development purposes.

Chemical and Physical Properties

Dihydroevocarpine is a natural monomer that can be extracted from the Chinese medicinal herb *Evodia rutaecarpa*.^[1] Its key chemical and physical properties are summarized below.^[2]

Property	Value
Molecular Formula	C ₂₃ H ₃₅ NO[2]
Molecular Weight	341.53 g/mol [3][4]
CAS Number	15266-35-0[2][3]
Appearance	Solid[5]
IUPAC Name	1-methyl-2-tridecylquinolin-4-one[2]
Storage Conditions	Store at -20°C as a powder or -80°C in solvent. [5]

Biological Activity and Mechanism of Action

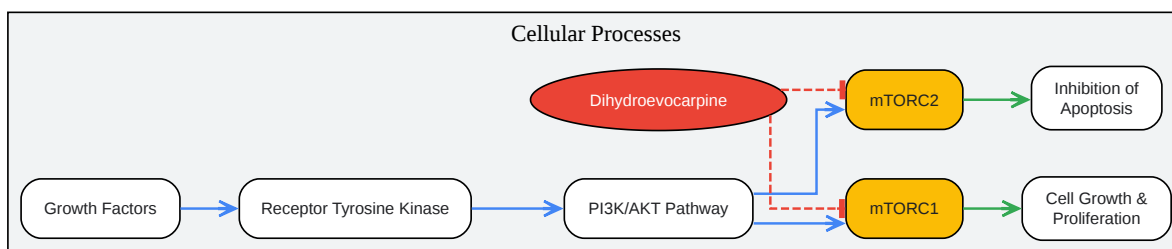
Dihydroevocarpine has demonstrated significant biological activity, particularly in the context of cancer research. Studies have shown that it induces cytotoxicity, apoptosis, and G0/G1 cell cycle arrest in acute myeloid leukemia (AML) cells.[1] Furthermore, it has been shown to inhibit tumor growth in an AML xenograft model.[1]

The primary mechanism of action for **Dihydroevocarpine**'s anti-AML activity is the suppression of the mTOR pathway by inhibiting both mTORC1 and mTORC2 activity.[1][4] This is particularly relevant as the mTOR pathway is crucial for mediating the interactions between AML cells and the bone marrow microenvironment, which can promote survival, growth, and chemoresistance.[1] By targeting this pathway, **Dihydroevocarpine** may help overcome the protective effects of the bone marrow microenvironment on AML cells.[1]

Beyond its anti-cancer properties, **Dihydroevocarpine** is also studied for its potential as an anti-inflammatory and antimicrobial agent.[6]

Signaling Pathway

The following diagram illustrates the inhibitory effect of **Dihydroevocarpine** on the mTOR signaling pathway.



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